

Essential Safety and Operational Guide for Handling 3-Nitrofluoranthene-D9

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Compound of Interest

Compound Name: 3-Nitrofluoranthene-D9

Cat. No.: B1434435

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This guide provides critical safety, handling, and disposal information for laboratory professionals, including researchers, scientists, and drug development professionals, working with **3-Nitrofluoranthene-D9**. Given that a specific Safety Data Sheet (SDS) for **3-Nitrofluoranthene-D9** is not readily available, this guidance is based on the hazardous properties of the parent compound, 3-Nitrofluoranthene, and the special handling requirements for deuterated compounds. A conservative approach is essential, treating the substance with a high degree of caution.

Hazard Assessment

3-Nitrofluoranthene-D9 is a deuterated form of 3-Nitrofluoranthene, a nitro-polycyclic aromatic hydrocarbon (nitro-PAH). The toxicological properties of a deuterated compound are largely determined by its non-deuterated parent molecule.^[1] 3-Nitrofluoranthene is suspected of causing genetic defects and is classified as a Group 3 carcinogen by the International Agency for Research on Cancer (IARC), meaning it is "not classifiable as to its carcinogenicity to humans".^[2] However, it is important to note that some nitro-PAHs are considered more mutagenic and carcinogenic than their parent PAHs.^{[3][4]}

The primary hazards are associated with nitro-aromatic compounds, which can be toxic if swallowed, inhaled, or absorbed through the skin.^{[5][6]} A significant concern with aromatic nitro compounds is their potential to cause methemoglobinemia, a condition that reduces the blood's ability to carry oxygen.^{[5][6]} These compounds can also be irritating to the skin, eyes, and respiratory system.^{[3][5]}

Due to its deuterated nature, **3-Nitrofluoranthene-D9** is susceptible to hydrogen-deuterium exchange, particularly in the presence of moisture, which can compromise its isotopic purity.[\[1\]](#) Therefore, stringent measures must be taken to avoid exposure to atmospheric moisture.

Quantitative Data Summary

Property	Value	Source
Chemical Formula	C ₁₆ D ₉ NO ₂	[7] [8]
Molecular Weight	256.30 g/mol	[7] [8]
Physical State	Solid (presumed)	
Carcinogen Classification	Group 3 (IARC - for 3-Nitrofluoranthene)	[2]
GHS Hazard Statements	H341: Suspected of causing genetic defects (for 3-Nitrofluoranthene)	[2]

Operational Plan: Step-by-Step Handling Procedures

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **3-Nitrofluoranthene-D9**.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Butyl rubber). Inspect gloves before use and change them immediately if contaminated.
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles are required. A face shield should be worn when there is a risk of splashing.
Skin and Body Protection	A flame-retardant lab coat, long pants, and closed-toe shoes are mandatory. For tasks with a higher risk of splashing, a chemical-resistant apron should be considered.[5]
Respiratory Protection	All work with 3-Nitrofluoranthene-D9 must be conducted in a certified chemical fume hood to minimize inhalation exposure.[1]

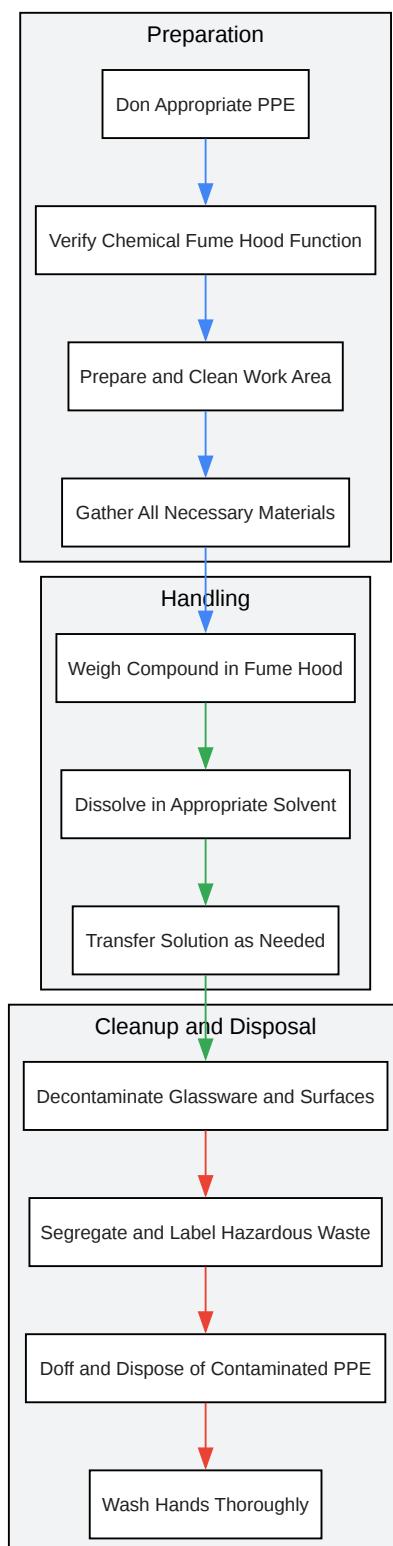
Engineering Controls

- Chemical Fume Hood: All handling of **3-Nitrofluoranthene-D9**, including weighing, transferring, and preparing solutions, must be performed in a properly functioning chemical fume hood.
- Glove Box/Inert Atmosphere: To maintain isotopic purity, handling the solid compound under an inert atmosphere (e.g., argon or nitrogen) within a glove box is highly recommended, especially for long-term storage or sensitive experiments.[1]
- Safety Equipment: A safety shower and eyewash station must be readily accessible and tested regularly.[5]

Experimental Workflow

The following diagram outlines the standard operating procedure for the safe handling of **3-Nitrofluoranthene-D9**.

Experimental Workflow for Handling 3-Nitrofluoranthene-D9

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Caption: A step-by-step workflow for the safe handling of **3-Nitrofluoranthene-D9**.

Storage

- Container: Store in the original, tightly sealed container to prevent moisture ingress and maintain isotopic integrity.[1]
- Atmosphere: For long-term storage, consider storing under an inert atmosphere (argon or nitrogen).[1]
- Temperature: Store in a cool, dry, and dark place. Refer to the manufacturer's specific recommendations, which may include refrigeration (2-8°C) or freezing (-20°C).[1]
- Segregation: Store away from strong oxidizing agents and incompatible materials.

Disposal Plan

All waste materials contaminated with **3-Nitrofluoranthene-D9** must be treated as hazardous waste.

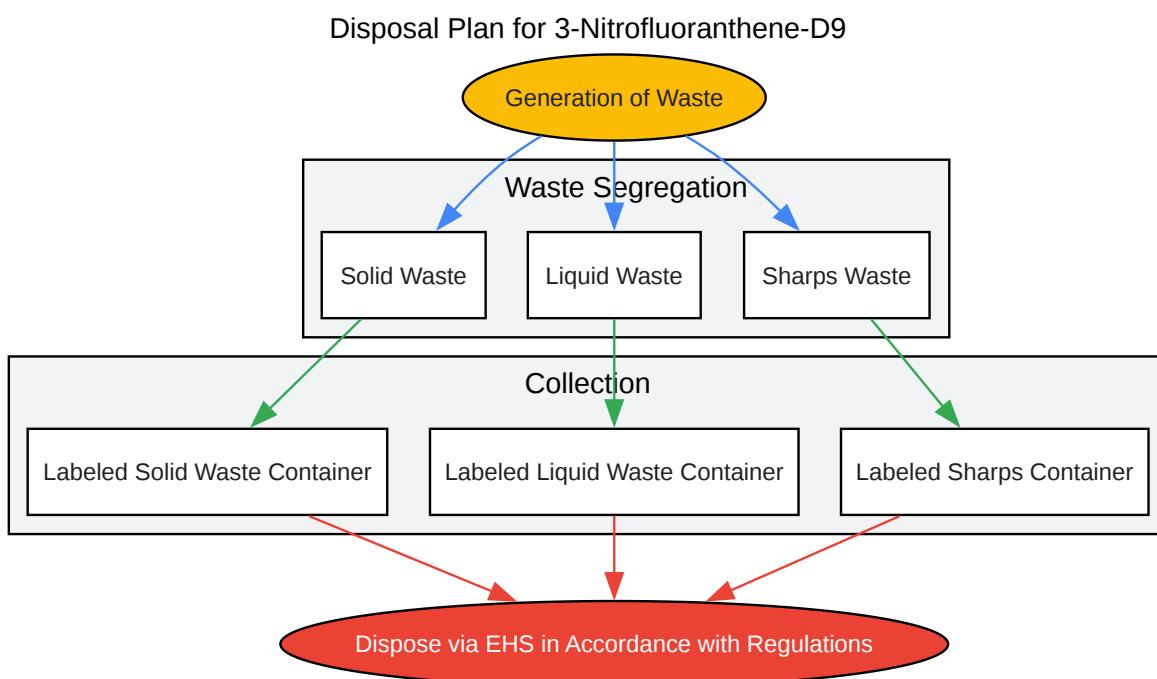
Waste Segregation and Collection

Waste Type	Collection Container
Solid Waste	Collect contaminated items (e.g., gloves, weighing paper, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.
Liquid Waste	Collect solutions containing 3-Nitrofluoranthene-D9 in a separate, appropriately labeled, and sealed hazardous waste container. Do not mix with other waste streams unless permitted by your institution's EHS guidelines.
Sharps Waste	Any contaminated sharps (needles, razor blades, broken glass) must be placed in a puncture-resistant sharps container that is also labeled as hazardous chemical waste.

Disposal Procedure

- Labeling: Ensure all waste containers are accurately and clearly labeled with the chemical name ("3-Nitrofluoranthene-D9") and associated hazard symbols.
- Storage: Store waste containers in a designated satellite accumulation area.
- Disposal: Arrange for the collection and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) department. All disposal must comply with local, state, and federal regulations.

The logical relationship for the disposal plan is illustrated below.



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